

# Application Note: Sulfamazone as an Analytical Standard for Chromatographic Analysis

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## Compound of Interest

Compound Name: Sulfamazone

Cat. No.: B1207100

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## Introduction

**Sulfamazone** is a sulfonamide antibiotic with antipyretic properties.[1][2] As with other sulfonamides, its detection and quantification in various matrices are crucial for pharmaceutical quality control, drug development, and clinical monitoring. This document provides detailed protocols for the use of **Sulfamazone** as an analytical standard in High-Performance Liquid Chromatography (HPLC) coupled with UV detection and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). These methods are designed for researchers, scientists, and drug development professionals requiring accurate and precise quantification of **Sulfamazone**.

## Physicochemical Properties of Sulfamazone

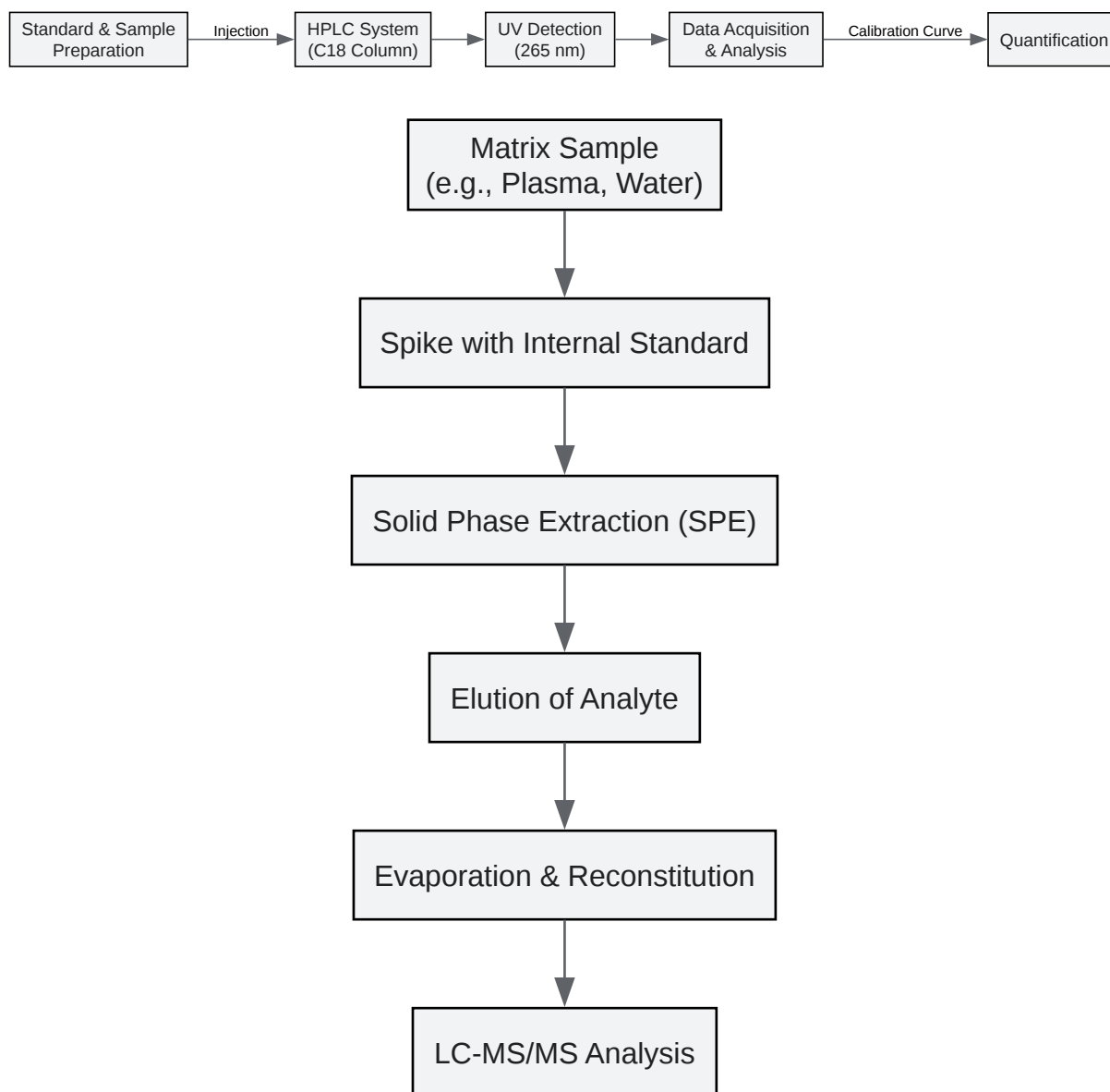
A comprehensive understanding of the physicochemical properties of **Sulfamazone** is essential for method development.

Property	Value	Source
Molecular Formula	C <sub>23</sub> H <sub>24</sub> N <sub>6</sub> O <sub>7</sub> S <sub>2</sub>	[3]
Molecular Weight	560.6 g/mol	[1][3]
CAS Number	65761-24-2	[3][4]
Appearance	White to off-white crystalline powder	N/A
Solubility	Soluble in acetonitrile, methanol, and dimethylformamide. Sparingly soluble in water.	N/A

## Protocol 1: Quantitative Analysis of Sulfamazone by Reverse-Phase HPLC with UV Detection

This protocol outlines a method for the quantification of **Sulfamazone** in a bulk drug substance or a simple formulation matrix.

### Experimental Workflow



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## References

- 1. Sulfamazone - Wikipedia [en.wikipedia.org]

- 2. Sulfamazone - Wikiwand [wikiwand.com]
- 3. Sulfamazone | C23H24N6O7S2 | CID 187764 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Sulfamazone | 65761-24-2 [chemicalbook.com]
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